

3-Chloro-6-methoxy-pyridazine 2-oxide molecular weight

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Compound of Interest

Compound Name: 3-Chloro-6-methoxy-pyridazine 2-oxide

CAS No.: 14634-52-7

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An In-Depth Technical Guide to **3-Chloro-6-methoxy-pyridazine 2-oxide**: Properties, Synthesis, and Advanced Applications

Executive Summary

This technical guide provides a comprehensive overview of **3-Chloro-6-methoxy-pyridazine 2-oxide**, a heterocyclic compound of increasing interest to researchers in medicinal chemistry and drug development. With a molecular weight of 160.56 g/mol, this molecule is more than a simple scaffold; it is a versatile intermediate with unique photochemical properties.^{[1][2]} This document details its core physicochemical properties, explores the mechanistic nuances of its synthesis, and illuminates its cutting-edge applications as a photoactivatable precursor for reactive oxygen species. By synthesizing field-proven insights with established protocols, this guide serves as an essential resource for scientists leveraging pyridazine N-oxides in advanced chemical synthesis and biological applications.

Introduction to the Pyridazine N-Oxide Scaffold

Pyridazines, six-membered aromatic rings containing two adjacent nitrogen atoms, are a privileged scaffold in medicinal chemistry. The introduction of an N-oxide moiety, as seen in **3-Chloro-6-methoxy-pyridazine 2-oxide**, significantly alters the electronic properties of the ring. This modification reduces the basicity of the parent pyridine nitrogen and influences the regioselectivity of subsequent chemical transformations.[3] Pyridine N-oxides can act as versatile oxidizing reagents, but more recently, their unique reactivity under photochemical conditions has opened new avenues for their use in complex molecule synthesis and chemical biology.[4][5] **3-Chloro-6-methoxy-pyridazine 2-oxide**, featuring both a reactive chloro group and a methoxy substituent, is a prime example of a non-symmetric pyridazine N-oxide that serves as a valuable building block for creating diverse and complex molecular architectures. [4]

Core Physicochemical Properties

The fundamental properties of **3-Chloro-6-methoxy-pyridazine 2-oxide** are summarized below. It is critical to distinguish this compound from its non-oxidized precursor, 3-chloro-6-methoxypyridazine, which has a different molecular formula ($C_5H_5ClN_2O$) and molecular weight (144.56 g/mol).[6][7]

Property	Value	Source(s)
Molecular Formula	$C_5H_5ClN_2O_2$	[1][2]
Molecular Weight	160.56 g/mol	[1]
CAS Number	14634-52-7	[2][8]
Canonical SMILES	<chem>COc1ccc(Cl)[O-]</chem>	[1]
Stereochemistry	Achiral	[1]

Synthesis and Mechanistic Considerations

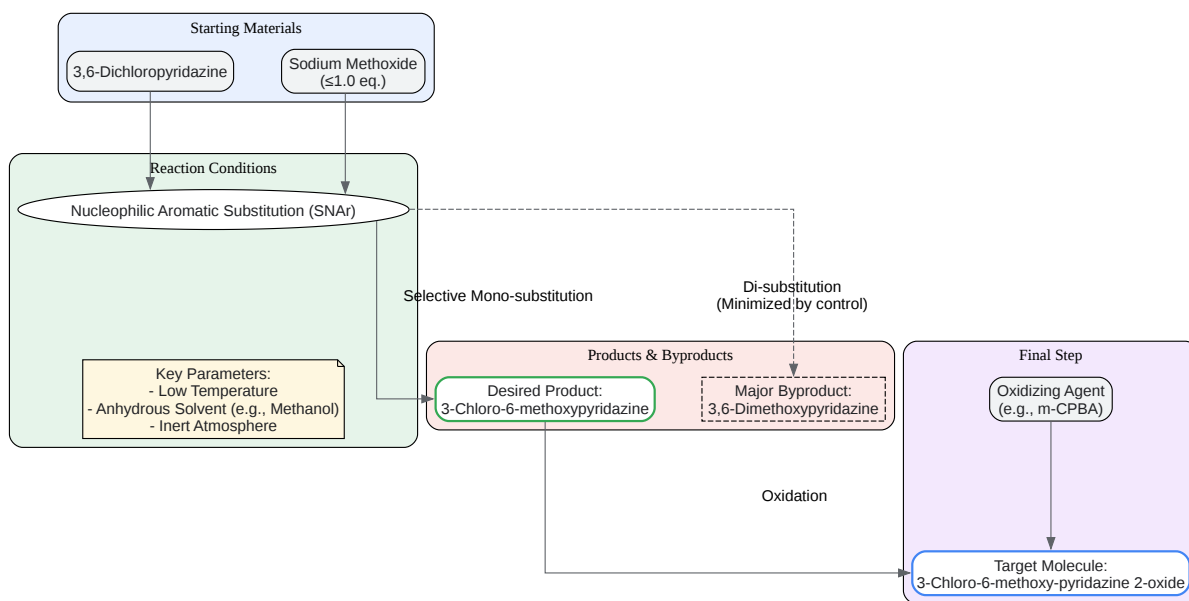
The synthesis of **3-Chloro-6-methoxy-pyridazine 2-oxide** is typically achieved through the oxidation of its pyridazine precursor. Therefore, a robust synthesis of 3-chloro-6-methoxypyridazine is the foundational and most critical phase. The most common route involves a selective nucleophilic aromatic substitution (S_NAr) on 3,6-dichloropyridazine.

Causality Behind Experimental Choices:

The primary challenge in this synthesis is achieving mono-substitution. The pyridazine ring is electron-deficient, making it susceptible to nucleophilic attack. However, after the first substitution with a methoxide group, the product, 3-chloro-6-methoxypyridazine, is still reactive enough to undergo a second substitution, leading to the undesired byproduct 3,6-dimethoxypyridazine.

To ensure high selectivity for the mono-substituted product, the following experimental parameters are crucial:[9]

- **Stoichiometry Control:** The amount of the nucleophile, sodium methoxide, must be carefully controlled, ideally not exceeding one equivalent relative to the 3,6-dichloropyridazine starting material.[9]
- **Temperature Management:** The reaction should be maintained at a low temperature. The second substitution reaction has a higher activation energy than the first; therefore, lower temperatures significantly decrease the rate of the undesired di-substitution while still allowing the formation of the mono-substituted product.[9]
- **Slow Reagent Addition:** A slow, dropwise addition of the sodium methoxide solution helps to maintain a low local concentration of the nucleophile, further minimizing the probability of a second substitution event on the same molecule.[9]



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Synthetic workflow for 3-Chloro-6-methoxy-pyridazine 2-oxide.

Advanced Applications in Chemical Biology and Drug Development

The true potential of **3-Chloro-6-methoxy-pyridazine 2-oxide** and related structures lies in their application as photoactivatable reagents. This functionality positions them as powerful tools for researchers in chemical biology and for the development of novel therapeutic strategies.

Photoactivatable Surrogates for Reactive Oxygen Species (ROS): Recent studies have demonstrated that pyridazine N-oxides can serve as highly efficient precursors to atomic oxygen ($O(^3P)$), a reactive and underexplored allotrope of oxygen.[\[5\]](#)[\[10\]](#)

- **Mechanism:** Upon irradiation with UV-A light (typically around 350 nm), the N-O bond in the pyridazine N-oxide cleaves, leading to the controlled release of atomic oxygen. This process, known as photodeoxygenation, is advantageous because it uses lower-energy light compared to other $O(^3P)$ precursors, making it more compatible with sensitive biological systems.[\[10\]](#)
- **Applications:**
 - **Complex Molecule Synthesis:** The released atomic oxygen can mediate challenging C-H oxidation reactions within complex, polyfunctional molecules, providing a novel synthetic tool.[\[5\]](#)
 - **Chemical Biology:** Water-soluble derivatives of pyridazine N-oxides have been shown to promote photoinduced DNA cleavage in aqueous solutions, highlighting their potential in developing targeted phototherapies or as tools to study DNA damage and repair.[\[5\]](#)[\[10\]](#)

Precursors for Heterocycle Synthesis: Beyond ROS generation, the photochemical ring-opening of pyridazine N-oxides provides access to other valuable heterocyclic motifs. Under specific conditions involving UV light and heat or transition metal catalysis, the pyridazine ring can be transformed into elaborate pyrazole or labile 2-aminofuran structures, which are themselves versatile building blocks for natural product synthesis.[\[4\]](#)

Experimental Protocol: Synthesis of 3-Chloro-6-methoxypyridazine (Precursor)

This protocol describes a validated method for the selective mono-methoxylation of 3,6-dichloropyridazine. It is designed to be self-validating by incorporating in-process monitoring.

Materials and Equipment:

- 3,6-Dichloropyridazine
- Sodium methoxide (solid or as a solution in methanol)
- Anhydrous methanol
- Round-bottom flask with magnetic stirrer
- Dropping funnel
- Inert atmosphere setup (Nitrogen or Argon)
- Ice bath
- Thin-Layer Chromatography (TLC) plates (silica gel)
- Rotary evaporator

Procedure:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stir bar and a dropping funnel under an inert atmosphere.
- Reagent Preparation: Dissolve 3,6-dichloropyridazine (1.0 eq.) in anhydrous methanol in the flask. Cool the solution to 0 °C using an ice bath.
- Nucleophile Addition: In a separate flask, prepare a solution of sodium methoxide (1.0 eq.) in anhydrous methanol. Fill the dropping funnel with this solution.

- **Reaction:** Add the sodium methoxide solution dropwise to the stirred solution of 3,6-dichloropyridazine over 30-60 minutes, ensuring the internal temperature remains low.
- **Monitoring:** Monitor the reaction progress using TLC. The consumption of the starting material and the appearance of a new, less polar spot (the product) should be observed. This step is critical to prevent over-reaction.[\[9\]](#)
- **Quenching:** Once TLC indicates the consumption of the starting material, carefully quench the reaction by adding cold water.
- **Work-up:** Extract the product into an organic solvent (e.g., dichloromethane or ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by column chromatography or recrystallization to yield pure 3-chloro-6-methoxypyridazine.

Safety and Handling

As with any chlorinated heterocyclic compound, appropriate safety measures are paramount.

- **General Precautions:** Handle **3-Chloro-6-methoxy-pyridazine 2-oxide** and its precursors in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes.[\[11\]](#)[\[12\]](#)
- **Personal Protective Equipment (PPE):** Standard PPE, including a lab coat, chemical-resistant gloves, and safety glasses, must be worn at all times.[\[12\]](#)
- **Hazards:** While a specific Safety Data Sheet (SDS) for the N-oxide should be consulted, related compounds are known to cause skin and eye irritation.[\[11\]](#)[\[12\]](#) Harmful if swallowed or inhaled.[\[11\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[13\]](#)

Disclaimer: This information is for guidance only. Always consult the most current SDS provided by the supplier before commencing any experimental work.

Conclusion

3-Chloro-6-methoxy-pyridazine 2-oxide is a strategically important molecule that bridges foundational heterocyclic chemistry with advanced applications. Its defined molecular weight of 160.56 g/mol and well-characterized structure provide a reliable starting point for complex synthetic endeavors. The ability to precisely control its synthesis and leverage its unique photochemical reactivity makes it an invaluable tool for researchers and scientists. As the fields of photochemistry and targeted drug delivery continue to evolve, the utility of pyridazine N-oxides like this one is poised to expand, offering innovative solutions to long-standing challenges in chemistry and medicine.

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